

AZD2858: A Technical Guide on its Efficacy in Modulating Tau Phosphorylation

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Compound of Interest

Compound Name: AZD2858

Cat. No.: B1666211

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Introduction

AZD2858 is a potent, orally active, and selective inhibitor of Glycogen Synthase Kinase-3 (GSK-3), with inhibitory concentrations in the nanomolar range for both GSK-3 α and GSK-3 β isoforms.[1][2] GSK-3 β is a critical kinase implicated in the hyperphosphorylation of the microtubule-associated protein tau, a pathological hallmark of several neurodegenerative diseases, including Alzheimer's disease. This document provides a comprehensive technical overview of the effects of **AZD2858** on tau phosphorylation, summarizing key quantitative data and detailing relevant experimental methodologies. While showing promise in preclinical studies by demonstrating dose-dependent inhibition of tau hyper-phosphorylation in the rodent hippocampus, the clinical development of **AZD2858** was discontinued due to observations of toxicity, specifically a rapid and robust increase in bone formation.[3]

Core Mechanism of Action: GSK-3 Inhibition

AZD2858 functions as an ATP-competitive inhibitor of GSK-3.[3] By binding to the ATP-binding pocket of GSK-3, **AZD2858** prevents the transfer of a phosphate group from ATP to the serine and threonine residues on its substrates, including the tau protein. The inhibition of GSK-3 β by **AZD2858** leads to a reduction in the phosphorylation of tau at specific sites, such as Serine 396 (S396), which are associated with the pathological hyperphosphorylation observed in tauopathies.[4]

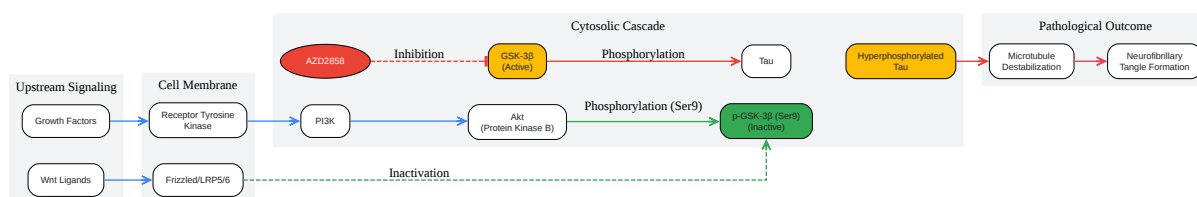
Quantitative Data Summary

The following table summarizes the key in vitro inhibitory concentrations (IC50) of **AZD2858** against GSK-3 isoforms and its effect on tau phosphorylation.

Target	Assay Type	IC50 Value	Reference
GSK-3 α	Biochemical Assay	0.9 nM	[1][2]
GSK-3 β	Biochemical Assay	5 nM	[1][2]
GSK-3 β dependent phosphorylation	Cellular Assay	68 nM	[4][5]
Tau Phosphorylation	In vitro Assay	76 nM	[1]

Signaling Pathway

The signaling cascade leading to tau phosphorylation and the intervention point of **AZD2858** is depicted below. In pathological conditions, the hyperactivity of GSK-3 β leads to the hyperphosphorylation of tau, causing it to detach from microtubules and form neurofibrillary tangles. **AZD2858** directly inhibits GSK-3 β , thereby blocking this pathological cascade.



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Caption: AZD2858 inhibits GSK-3 β , preventing tau hyperphosphorylation.

Experimental Protocols

In Vitro GSK-3 β Kinase Assay

This protocol outlines a typical biochemical assay to determine the in vitro potency of **AZD2858** against GSK-3 β .

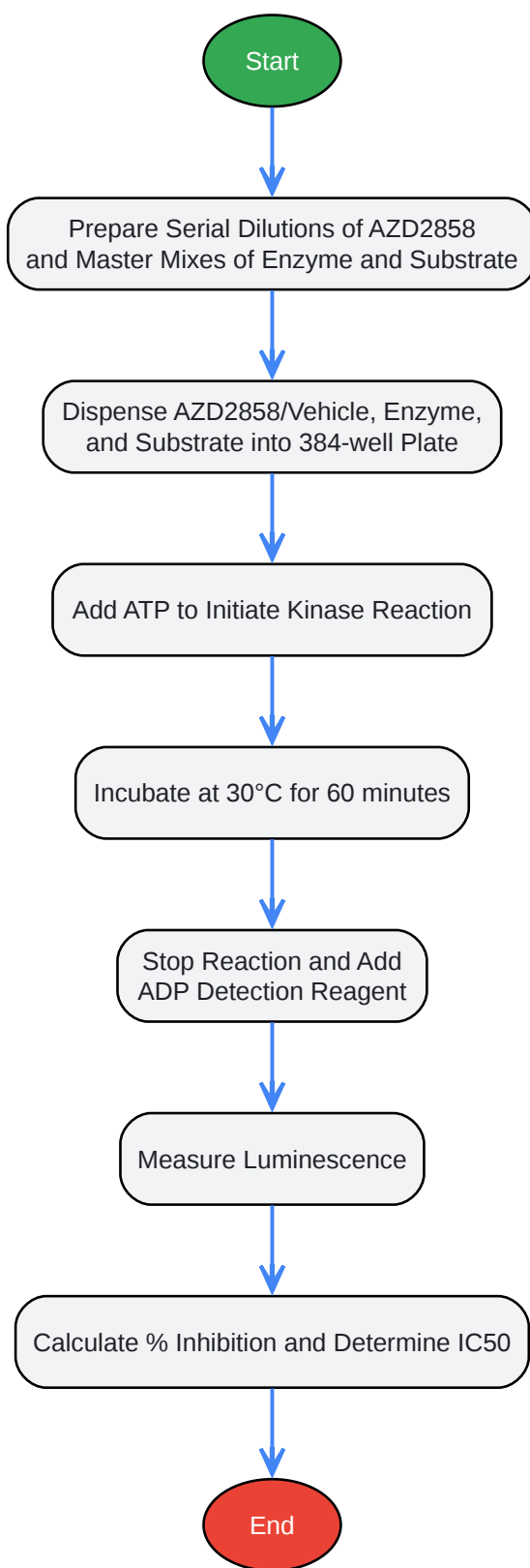
Materials:

- Recombinant human GSK-3 β enzyme
- GSK-3 β substrate peptide (e.g., a pre-phosphorylated peptide)
- ATP (Adenosine triphosphate)
- **AZD2858** (at various concentrations)
- Kinase assay buffer (e.g., containing MgCl₂, DTT, and a buffering agent like HEPES)
- ADP-Glo™ Kinase Assay kit (Promega) or similar detection system
- 384-well plates

Procedure:

- Prepare a serial dilution of **AZD2858** in DMSO and then dilute further in kinase assay buffer.
- In a 384-well plate, add the GSK-3 β enzyme, the substrate peptide, and the diluted **AZD2858** or vehicle control (DMSO).
- Initiate the kinase reaction by adding a solution of ATP in kinase assay buffer.
- Incubate the plate at a controlled temperature (e.g., 30°C) for a defined period (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using a detection reagent such as the ADP-Glo™ system, which measures luminescence proportional to the ADP concentration.

- Calculate the percentage of inhibition for each concentration of **AZD2858** relative to the vehicle control.
- Determine the IC50 value by fitting the dose-response data to a four-parameter logistic equation.



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Caption: Workflow for an in vitro GSK-3β kinase assay.

Cellular Tau Phosphorylation Assay (Okadaic Acid-Induced)

This protocol describes a cell-based assay to evaluate the effect of **AZD2858** on tau phosphorylation in a cellular context. Okadaic acid, a phosphatase inhibitor, is used to induce hyperphosphorylation of tau.

Cell Line:

- Human neuroblastoma cell line (e.g., SH-SY5Y) or HEK293 cells stably expressing a tau isoform.

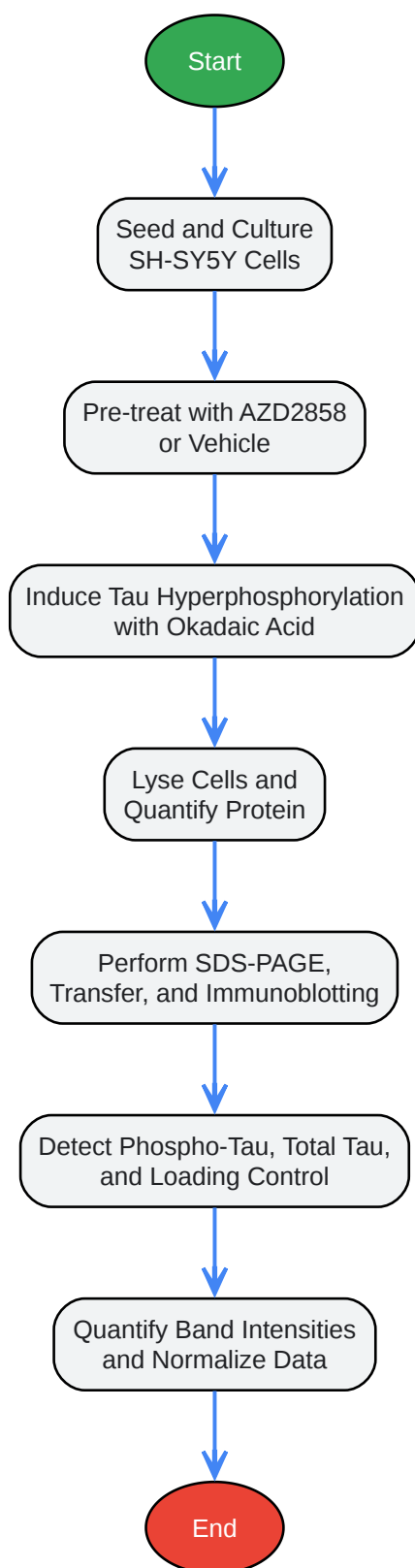
Materials:

- Cell culture medium and supplements
- **AZD2858** (at various concentrations)
- Okadaic Acid (OA)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies: anti-phospho-tau (e.g., AT8 for pSer202/pThr205, PHF-1 for pSer396/pSer404), anti-total-tau, and anti- β -actin (loading control)
- Secondary antibodies (HRP-conjugated)
- Western blot reagents and equipment

Procedure:

- Seed cells in multi-well plates and allow them to adhere and grow to a suitable confluency.
- Pre-treat the cells with various concentrations of **AZD2858** or vehicle control for a specified time (e.g., 1-2 hours).
- Induce tau hyperphosphorylation by adding a final concentration of Okadaic Acid (e.g., 100 nM) to the cell culture medium and incubate for a further period (e.g., 3-6 hours).

- Wash the cells with ice-cold PBS and lyse them using lysis buffer.
- Determine the protein concentration of the cell lysates.
- Perform SDS-PAGE to separate the proteins, followed by transfer to a PVDF membrane.
- Block the membrane and incubate with primary antibodies against phosphorylated tau, total tau, and a loading control.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibodies.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Quantify the band intensities and normalize the levels of phosphorylated tau to total tau and the loading control.



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Caption: Workflow for a cellular tau phosphorylation assay.

Conclusion

AZD2858 is a potent inhibitor of GSK-3 that has demonstrated efficacy in reducing tau phosphorylation in preclinical models. Its mechanism of action is well-defined, and its in vitro potency has been quantified. However, the clinical development of **AZD2858** was halted due to safety concerns. The information presented in this technical guide provides a detailed overview of the preclinical assessment of **AZD2858**'s effect on tau phosphorylation, which may be valuable for researchers in the field of neurodegenerative disease and drug development. The detailed protocols and signaling pathway diagrams offer a framework for understanding and potentially investigating similar GSK-3 inhibitors for the treatment of tauopathies.

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